



Imiloxan hydrochloride storage and handling best practices

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Compound of Interest		
Compound Name:	Imiloxan hydrochloride	
Cat. No.:	B1222924	Get Quote

Imiloxan Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and troubleshooting of Imiloxan hydrochloride.

Frequently Asked Questions (FAQs)

1. What is the recommended storage condition for solid Imiloxan hydrochloride?

Solid Imiloxan hydrochloride should be stored in a tightly sealed container, protected from moisture. For short-term storage, room temperature (RT) under desiccation is acceptable.[1] For long-term storage, -20°C is recommended.[2][3]

2. How should I store stock solutions of Imiloxan hydrochloride?

Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored in tightly sealed vials.[3] For solutions in aqueous solvents, storage at -20°C for up to one month is recommended. For solutions in DMSO, storage at -80°C is preferable for up to six months.[2][3]

3. What are the best practices for handling **Imiloxan hydrochloride** powder?



When handling the solid compound, it is important to avoid contact with skin, eyes, and clothing.[4] Always use personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[4][5] Handling should be performed in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[4]

- 4. What should I do in case of accidental exposure to **Imiloxan hydrochloride**?
- Skin contact: Immediately wash the affected area with plenty of soap and water.[5]
- Eye contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing.[5] Seek medical attention if irritation persists.
- Inhalation: Move to fresh air.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
- 5. What are the known incompatibilities of Imiloxan hydrochloride?

Imiloxan hydrochloride is incompatible with strong oxidizing agents, strong acids, and strong bases.[5] Avoid storage and handling near these substances.

Quantitative Data Summary

Storage Conditions

	Duration	Additional Notes
Room Temperature	Short-term	Must be desiccated.[1]
-20°C	Long-term	Sealed, away from moisture.[2][3][6]
-20°C	Up to 1 month	Sealed, away from moisture.[2][3]
-80°C	Up to 6 months	Sealed, away from moisture.[2][3]
	-20°C	-20°C Long-term -20°C Up to 1 month



Solubility Data

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	100	28.07	[1][7]
DMSO	445.24	125	Ultrasonic assistance may be needed. Use newly opened DMSO as it is hygroscopic.[3]

Experimental Protocols & Troubleshooting

Protocol: Preparation of a 10 mM Stock Solution in Water

- Aseptic Technique: Work in a laminar flow hood to maintain sterility.
- Weighing: Accurately weigh the required amount of **Imiloxan hydrochloride** (Molecular Weight: 280.75 g/mol)[1][2][8] using a calibrated analytical balance.
- Dissolution: Add the appropriate volume of sterile, deionized water to achieve a 10 mM concentration (e.g., for 1 mg of Imiloxan HCl, add 0.356 mL of water).
- Mixing: Gently vortex or sonicate the solution until the solid is completely dissolved.
- Sterilization: Filter-sterilize the solution using a 0.22 μm syringe filter into a sterile container.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C for up to one month.[2][3]

Troubleshooting Guide

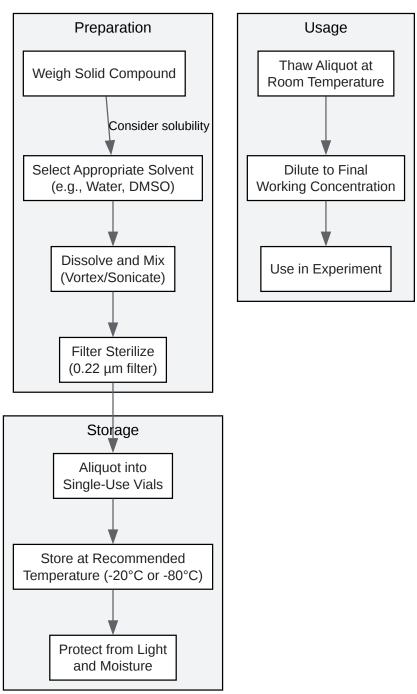


Issue	Possible Cause	Recommended Solution
Compound will not dissolve in water at high concentrations.	Exceeding the solubility limit.	The maximum solubility in water is 100 mM.[1][8][7] Do not attempt to prepare stock solutions at higher concentrations.
Precipitate forms in the stock solution after freezing.	Poor solubility at low temperatures or solvent evaporation.	Warm the solution to room temperature and vortex to redissolve. Ensure vials are tightly sealed to prevent evaporation.
Loss of compound activity over time.	Improper storage, repeated freeze-thaw cycles, or degradation.	Aliquot stock solutions to minimize freeze-thaw cycles. [3] Store at the recommended temperature and protect from light. Consider preparing fresh stock solutions if degradation is suspected. Studies on similar hydrochloride salts have shown that humidity and temperature can accelerate degradation.[9][10][11]
Inconsistent experimental results.	Inaccurate concentration of the stock solution or compound degradation.	Verify the concentration of the stock solution using a validated analytical method (e.g., HPLC). Prepare fresh solutions if degradation is suspected.

Visual Guides



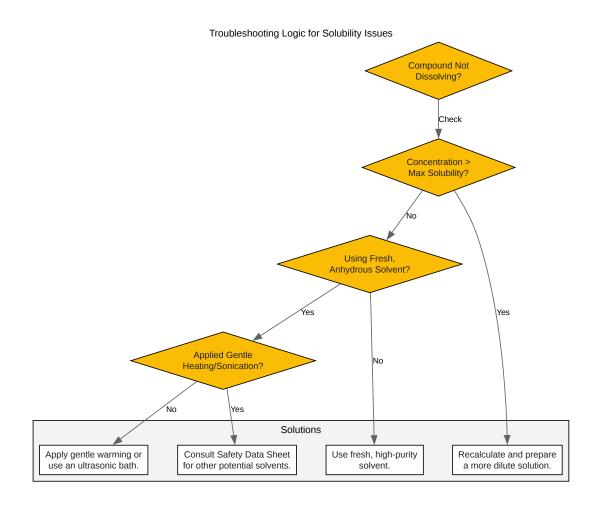
Imiloxan Hydrochloride Handling Workflow



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Caption: Workflow for the preparation, storage, and use of **Imiloxan hydrochloride** solutions.





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Caption: Decision-making diagram for troubleshooting solubility problems with **Imiloxan hydrochloride**.

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